

# Introduction: The Structural Elucidation of a Versatile Pyridine Derivative

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## Compound of Interest

Compound Name: *4-Bromo-2-tert-butylpyridine*

CAS No.: *1086381-30-7*

Cat. No.: *B1520151*

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**4-Bromo-2-tert-butylpyridine** (CAS No. 1086381-30-7) is a substituted pyridine derivative that serves as a valuable building block in organic synthesis.<sup>[1]</sup> Its utility stems from the specific arrangement of its functional groups: a bulky tert-butyl group that can impart steric influence and a bromine atom that acts as a versatile handle for cross-coupling reactions and nucleophilic substitutions.<sup>[2]</sup> The precise confirmation of its molecular structure is paramount for its application in research and development, ensuring the integrity of subsequent synthetic steps. This guide provides a detailed analysis of the primary spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS)—used to unequivocally identify and characterize this compound.

The narrative that follows is designed for professionals in the chemical sciences, offering not just raw data but a Senior Application Scientist's perspective on the causality behind the spectral features and the logic of their interpretation. Each technique provides a unique piece of the structural puzzle, and together, they form a self-validating system for molecular characterization.



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